

Application Notes & Protocols: High-Sensitivity Quantification of Hydroxyethyl Phthalyl Amlodipine in Pharmaceutical Analysis

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Compound of Interest

Compound Name: *Hydroxyethyl Phthalyl Amlodipine*

Cat. No.: *B15813355*

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Introduction: The Critical Role of Impurity Profiling in Amlodipine Quality Control

Amlodipine, a widely prescribed calcium channel blocker for the management of hypertension and angina, undergoes rigorous quality control to ensure its safety and efficacy.^{[1][2]} A critical aspect of this quality control is the identification and quantification of impurities, which can originate from the manufacturing process, degradation of the active pharmaceutical ingredient (API), or interactions with excipients.^[2] While pharmacopoeias like the European Pharmacopoeia (EP) and the United States Pharmacopeia (USP) list several specified impurities of Amlodipine (e.g., Impurity A, D, E, F), the potential for other, unlisted related substances to be present necessitates the development of robust analytical methods capable of their detection and quantification.^{[1][3]}

This application note details the use of **Hydroxyethyl Phthalyl Amlodipine** as a reference standard in the development and validation of a high-performance liquid chromatography (HPLC) method for the quality control of Amlodipine drug substances and products.

Hydroxyethyl Phthalyl Amlodipine, chemically known as 3-Ethyl 5-methyl 4-(2-chlorophenyl)-2-((2-(2-((2-hydroxyethyl)carbamoyl)benzamido)ethoxy)methyl)-6-methyl-1,4-dihydropyridine-3,5-dicarboxylate, is a potential process-related impurity or a novel degradation

product of Amlodipine.[4][5][6] Its structural similarity to Amlodipine underscores the need for a highly selective analytical method to ensure its effective separation and accurate quantification.

The protocols outlined herein are designed for researchers, scientists, and drug development professionals engaged in method development, validation, and routine quality control of Amlodipine.

Part 1: Physicochemical Properties and Rationale for Analysis

Hydroxyethyl Phthalyl Amlodipine is available as a certified reference material, which is essential for the validation of analytical methods and for ensuring the accuracy and reproducibility of results in pharmaceutical quality control.[7][8]

Table 1: Physicochemical Properties of **Hydroxyethyl Phthalyl Amlodipine**

Property	Value	Source
IUPAC Name	3-ethyl 5-methyl 4-(2-chlorophenyl)-2-((2-((2-hydroxyethyl)carbamoyl)benzamide)ethoxy)methyl)-6-methyl-1,4-dihydropyridine-3,5-dicarboxylate	[4][8][9]
CAS Number	3079028-35-3	[6][7][9]
Molecular Formula	C30H34ClN3O8	[6][9][10]
Molecular Weight	600.07 g/mol	[9]

The rationale for monitoring **Hydroxyethyl Phthalyl Amlodipine** is grounded in the principles of pharmaceutical quality and safety. The presence of impurities, even in trace amounts, can potentially impact the stability, efficacy, and safety of the final drug product. Therefore, a validated analytical method for its quantification is a critical component of a comprehensive quality control strategy for Amlodipine.

Part 2: Analytical Method Development and Optimization

The development of a robust and sensitive analytical method for the quantification of **Hydroxyethyl Phthalyl Amlodipine** requires a systematic approach. High-Performance Liquid Chromatography (HPLC) with UV detection is the most common and effective technique for the analysis of Amlodipine and its related substances due to its high resolution, sensitivity, and reproducibility.[\[2\]](#)[\[3\]](#)[\[11\]](#)

Chromatographic System and Conditions

The selection of the HPLC column and mobile phase is critical for achieving the desired separation of **Hydroxyethyl Phthalyl Amlodipine** from Amlodipine and other potential impurities. A reversed-phase C18 column is a suitable choice, as it provides excellent retention and separation for moderately polar compounds like Amlodipine and its derivatives.

Table 2: Optimized HPLC Method Parameters

Parameter	Recommended Condition	Rationale
Column	C18, 250 mm x 4.6 mm, 5 μ m particle size	Provides high-resolution separation for complex mixtures of related substances.
Mobile Phase A	0.04 M Sodium Dihydrogen Phosphate Monohydrate (pH 4.0)	Buffering the mobile phase ensures consistent retention times and peak shapes.
Mobile Phase B	Acetonitrile	A common organic modifier in reversed-phase HPLC, providing good elution strength.
Gradient Elution	See Table 3	A gradient is necessary to elute both the more polar and less polar impurities within a reasonable run time while maintaining good resolution.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing a balance between analysis time and column efficiency.
Column Temperature	30°C	Maintaining a constant column temperature ensures reproducible retention times.
Detector	UV-Vis Diode Array Detector (DAD)	Allows for the monitoring of multiple wavelengths and the assessment of peak purity.
Detection Wavelength	237 nm	Amlodipine and its related compounds exhibit significant absorbance at this wavelength.
Injection Volume	10 μ L	A suitable volume to achieve good sensitivity without overloading the column.

Table 3: Gradient Elution Program

Time (minutes)	% Mobile Phase A	% Mobile Phase B
0	70	30
15	40	60
25	20	80
30	20	80
32	70	30
40	70	30

Sample and Standard Preparation Protocol

Accurate and consistent preparation of samples and standards is fundamental to obtaining reliable analytical results.

Protocol 2.2.1: Preparation of Standard Solutions

- Primary Stock Solution of **Hydroxyethyl Phthalyl Amlodipine** (100 µg/mL):
 - Accurately weigh approximately 10 mg of **Hydroxyethyl Phthalyl Amlodipine** reference standard into a 100 mL volumetric flask.
 - Add approximately 70 mL of diluent (Mobile Phase A:Mobile Phase B 70:30 v/v) and sonicate for 10 minutes to dissolve.
 - Allow the solution to cool to room temperature and dilute to the mark with the diluent. Mix well.
- Working Standard Solution (1 µg/mL):
 - Pipette 1.0 mL of the Primary Stock Solution into a 100 mL volumetric flask.
 - Dilute to the mark with the diluent and mix well.

Protocol 2.2.2: Preparation of Sample Solution (from Amlodipine Besylate Tablets)

- Sample Weighing:
 - Weigh and finely powder not fewer than 20 Amlodipine Besylate tablets.
 - Accurately weigh a portion of the powdered tablets equivalent to 10 mg of Amlodipine into a 100 mL volumetric flask.
- Extraction:
 - Add approximately 70 mL of diluent to the flask.
 - Sonicate for 15 minutes with intermittent shaking to ensure complete extraction of the drug and its impurities.
- Dilution and Filtration:
 - Allow the solution to cool to room temperature and dilute to the mark with the diluent.
 - Filter the solution through a 0.45 µm nylon syringe filter, discarding the first few milliliters of the filtrate.

Part 3: Method Validation

The developed analytical method must be validated in accordance with the International Council for Harmonisation (ICH) guidelines to ensure its suitability for its intended purpose.

Table 4: Method Validation Parameters

Parameter	Acceptance Criteria
Specificity	The peak for Hydroxyethyl Phthalyl Amlodipine should be well-resolved from the Amlodipine peak and other known impurities. Peak purity should be confirmed using a DAD.
Linearity	A correlation coefficient (r^2) of ≥ 0.999 over a concentration range of LOQ to 150% of the specification limit.
Accuracy	The percentage recovery should be between 98.0% and 102.0% at three different concentration levels.
Precision (Repeatability and Intermediate Precision)	The relative standard deviation (RSD) should be $\leq 2.0\%$.
Limit of Detection (LOD) and Limit of Quantification (LOQ)	The LOQ should be established with an RSD of $\leq 10\%$. The LOD should be approximately one-third of the LOQ.
Robustness	The method should remain unaffected by small, deliberate variations in method parameters such as pH of the mobile phase, column temperature, and flow rate.

Part 4: Data Interpretation and System Suitability

Prior to sample analysis, the chromatographic system must meet predefined system suitability criteria to ensure its proper functioning.

Table 5: System Suitability Criteria

Parameter	Acceptance Criteria
Tailing Factor (Asymmetry Factor)	≤ 2.0 for the Hydroxyethyl Phthalyl Amlodipine peak.
Theoretical Plates (N)	≥ 2000 for the Hydroxyethyl Phthalyl Amlodipine peak.
Relative Standard Deviation (RSD) of Peak Area	$\leq 2.0\%$ for six replicate injections of the working standard solution.

The concentration of **Hydroxyethyl Phthalyl Amlodipine** in the sample is calculated using the external standard method based on the peak area obtained from the chromatogram.

Diagrams

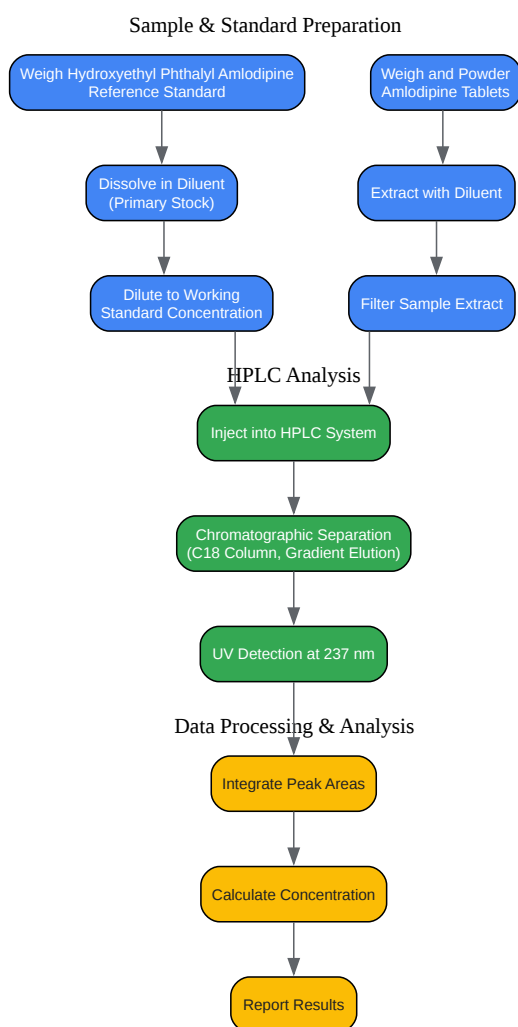


Figure 1: Experimental Workflow for the Analysis of Hydroxyethyl Phthalyl Amlodipine.

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